

Application Notes and Protocols: Preparation of Fehling's Solution with Rochelle Salt

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Compound of Interest

Compound Name: *Potassium sodium tartrate tetrahydrate*

Cat. No.: *B7908141*

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Introduction

Fehling's solution is a widely utilized chemical reagent in analytical chemistry, particularly in the fields of biochemistry and drug development, for the detection of reducing substances.[1] It is principally used to differentiate between water-soluble aldehydes and ketone functional groups.[2] A common application is the determination of reducing sugars, which is crucial in various biological and pharmaceutical assays.[1][3] The reagent is composed of two separate solutions, Fehling's A (an aqueous solution of copper(II) sulfate) and Fehling's B (an alkaline solution of potassium sodium tartrate, also known as Rochelle salt), which are mixed in equal volumes immediately prior to use to form the active deep blue reagent.[2][4]

The Rochelle salt in Fehling's solution acts as a chelating agent, forming a stable bis(tartrate) complex with Cu^{2+} ions in an alkaline medium.[1][5] This prevents the precipitation of copper(II) hydroxide.[6] When heated in the presence of a reducing agent, such as an aldehyde, the copper(II) ions are reduced to copper(I) ions, resulting in the formation of a characteristic brick-red precipitate of copper(I) oxide.[2][5]

This document provides a detailed protocol for the preparation of Fehling's solution, intended for researchers, scientists, and drug development professionals.

Data Presentation

The following table summarizes the quantitative composition of Fehling's solutions A and B. Several formulations exist; a commonly cited and reliable formulation is presented below.

Solution	Reagent	Chemical Formula	Molar Mass (g/mol)	Concentration (g/L)
Fehling's A	Copper(II) Sulfate Pentahydrate	$\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$	249.68	69.3 g/L
Fehling's B	Potassium Sodium Tartrate Tetrahydrate (Rochelle Salt)	$\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$	282.22	346 g/L
Sodium Hydroxide	NaOH	40.00	100 g/L	

Note: The concentrations are based on a final volume of 1 liter of each solution.

Experimental Protocols

1. Preparation of Fehling's Solution A (Copper(II) Sulfate Solution)

- Materials:
 - Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$), analytical reagent grade
 - Distilled or deionized water
 - Dilute sulfuric acid
 - 500 mL volumetric flask
 - Beaker
 - Glass stirring rod
 - Weighing scale

- Procedure:
 - Weigh out 34.65 g of copper(II) sulfate pentahydrate.[\[4\]](#)
 - Transfer the copper sulfate to a beaker containing approximately 400 mL of distilled water.
 - Stir the solution with a glass rod until the copper sulfate is completely dissolved.
 - Add a few drops of dilute sulfuric acid to the solution.[\[7\]](#)
 - Carefully transfer the solution to a 500 mL volumetric flask.
 - Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask.
 - Add distilled water to the volumetric flask until the meniscus reaches the 500 mL mark.
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.
 - Store in a clean, properly labeled glass bottle with a rubber stopper at room temperature.
[\[1\]](#)[\[8\]](#)

2. Preparation of Fehling's Solution B (Alkaline Rochelle Salt Solution)

- Materials:
 - **Potassium sodium tartrate tetrahydrate** ($\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$), analytical reagent grade
 - Sodium hydroxide (NaOH), pellets or flakes, analytical reagent grade
 - Distilled or deionized water
 - 500 mL volumetric flask
 - Beaker
 - Glass stirring rod
 - Weighing scale

- Procedure:
 - Weigh out 173 g of **potassium sodium tartrate tetrahydrate** (Rochelle salt) and 50 g of sodium hydroxide.[\[4\]](#)
 - Carefully transfer the sodium hydroxide to a beaker containing approximately 400 mL of distilled water. Caution: The dissolution of sodium hydroxide is highly exothermic. The beaker will become hot. Handle with care.
 - Stir the solution gently until the sodium hydroxide is completely dissolved. Allow the solution to cool to room temperature.
 - Once cooled, add the weighed Rochelle salt to the sodium hydroxide solution.
 - Stir until the Rochelle salt is completely dissolved.
 - Transfer the solution to a 500 mL volumetric flask.
 - Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask.
 - Add distilled water to the volumetric flask until the meniscus reaches the 500 mL mark.
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.
 - Store in a clean, properly labeled glass bottle with a rubber stopper at room temperature.
[\[1\]](#)[\[8\]](#)

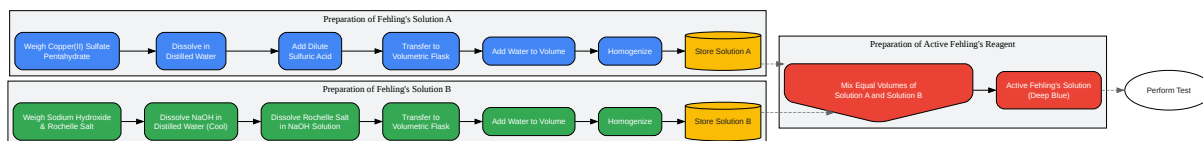
3. Preparation of Active Fehling's Solution (for immediate use)

- Procedure:
 - Just before performing a test, mix equal volumes of Fehling's solution A and Fehling's solution B in a clean test tube or flask.[\[1\]](#)[\[4\]](#)
 - The resulting solution should be a deep blue color and is the active Fehling's reagent.[\[3\]](#)
 - This mixed solution is not stable and should be used immediately.[\[7\]](#)[\[9\]](#)

Safety Precautions:

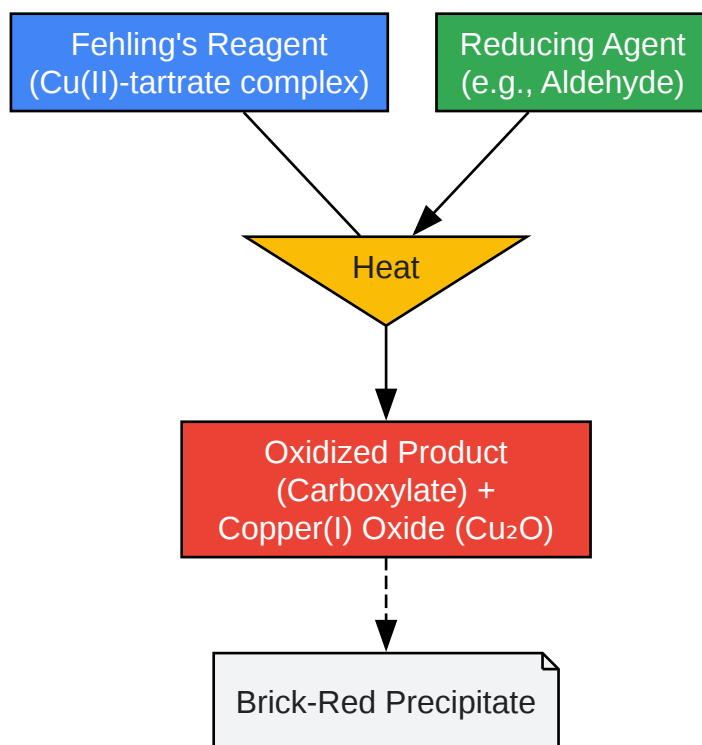
- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, when handling chemicals.
- Sodium hydroxide is corrosive and can cause severe burns. Handle with extreme care.
- Copper(II) sulfate is harmful if swallowed and is an irritant. Avoid contact with skin and eyes.
- Work in a well-ventilated area.

Mandatory Visualization



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Caption: Workflow for the preparation of Fehling's solutions A, B, and the active reagent.



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Caption: Principle of the Fehling's test reaction with a reducing agent.

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